

Safeguarding Researchers: A Comprehensive Guide to Handling Integerrimine N-oxide

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Compound of Interest

Compound Name: *Integerrimine N-oxide*

Cat. No.: *B191547*

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This document provides crucial safety and logistical information for laboratory personnel handling **Integerrimine N-oxide**. Given its classification as a highly toxic substance, strict adherence to the following procedures is mandatory to ensure personal safety and prevent environmental contamination. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Assessment and GHS Classification

Integerrimine N-oxide is a pyrrolizidine alkaloid with high acute toxicity. All personnel must be thoroughly familiar with its hazards before commencing any work.

Table 1: GHS Hazard Information for **Integerrimine N-oxide**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	2	H300: Fatal if swallowed		Danger
Acute Toxicity, Dermal	2	H310: Fatal in contact with skin		Danger
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled		Danger

Personal Protective Equipment (PPE)

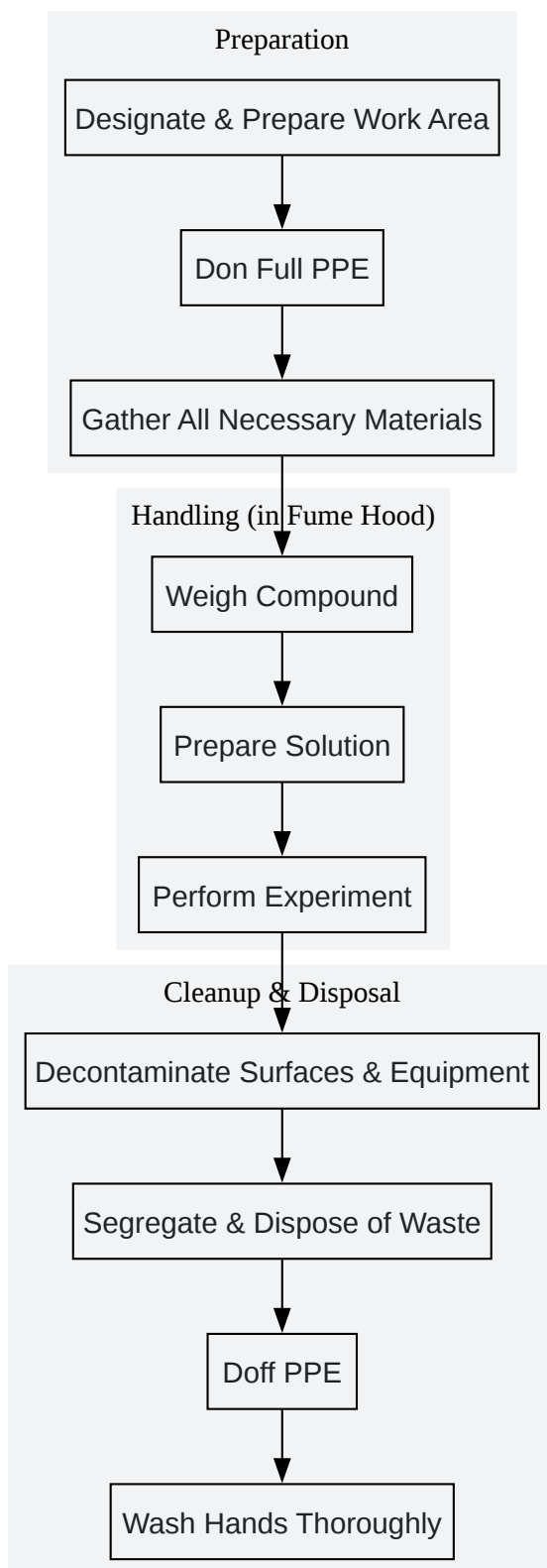
Due to the severe toxicity of **Integerrimine N-oxide**, a comprehensive PPE strategy is essential. The following table outlines the minimum required PPE.

Table 2: Required Personal Protective Equipment (PPE)

Body Part	Equipment	Specification	Rationale
Hands	Double Gloves	Inner: Nitrile, Outer: Nitrile or Butyl Rubber	Prevents skin contact, which can be fatal. Double gloving provides additional protection in case of a breach in the outer glove.
Body	Disposable Gown	Solid-front, back-closing, long-sleeved with tight-fitting cuffs	Protects against spills and contamination of personal clothing.
Eyes	Safety Goggles	Tight-fitting, indirectly vented	Protects eyes from splashes and airborne particles.
Face	Face Shield	Worn over safety goggles	Provides an additional layer of protection for the entire face.
Respiratory	N95 Respirator (minimum)	Fit-tested	Prevents inhalation of airborne particles, a fatal route of exposure. For procedures with a high risk of aerosol generation, a powered air-purifying respirator (PAPR) is recommended.

Safe Handling and Operational Plan

A systematic approach to handling **Integerrimine N-oxide** is critical to minimize exposure risk. The following workflow outlines the key stages of a typical laboratory procedure involving this compound.



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